

4-Phenylbutanal vs phenylacetaldehyde reactivity

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Compound Focus: 4-Phenylbutanal

CAS No.: 18328-11-5

Cat. No.: S793684

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Chemical Profile & Property Comparison

The table below summarizes the core structural and physical properties of these two compounds, which form the basis for their differing chemical behaviors [1] [2] [3].

Property	4-Phenylbutanal	Phenylacetaldehyde
CAS Number	18328-11-5 [1]	122-78-1 [2] [3]
Molecular Formula	C ₁₀ H ₁₂ O [1]	C ₈ H ₈ O [2] [3]
Molecular Weight	148.20 g/mol [1]	120.15 g/mol [3]
Structure	Aromatic ring separated from carbonyl by a three-carbon chain (C ₆ H ₅ -(CH ₂) ₃ -CHO)	Aromatic ring adjacent to carbonyl (C ₆ H ₅ -CH ₂ -CHO)
Melting Point	45 - 48 °C (lit.) [1]	-10 °C [3] / 33.5 °C [4]

Property	4-Phenylbutanal	Phenylacetaldehyde
Boiling Point	243.3 °C [1]	195 °C [2] [3]
Density	0.971 g/cm ³ [1]	1.079 g/mL [3]
Flash Point	115.9 °C [1]	87 °C [2] / 188 °F (86.7 °C) [3]
Common Uses	Information limited; used in chemical synthesis.	Fragrances, flavors, synthesis of polymers and other chemicals (e.g., resmethrin) [2] [3].

Reactivity and Stability Analysis

The structural differences lead to significant variations in the compounds' reactivity and stability.

Phenylacetaldehyde: The More Reactive Aldehyde

Phenylacetaldehyde is generally considered more reactive than its longer-chain analog due to two key factors:

- **Enhanced Electrophilicity:** The phenyl ring is directly adjacent to the aldehyde functional group. This proximity allows for some conjugation, which can stabilize the molecule in its ground state. However, during reactions, the electron-withdrawing effect of the ring can make the carbonyl carbon more electrophilic (electron-poor) and thus more susceptible to nucleophilic attack [2].
- **Pronounced Polymerization and Instability:** This compound is **notoriously unstable** and prone to polymerization, a reaction where molecules link together to form large chains or networks. This is due to the lability of the alpha proton (the hydrogen on the carbon between the phenyl ring and the carbonyl) and the reactivity of the aldehyde group itself. It is often contaminated with a polymer called polystyrene oxide and typically requires stabilization with antioxidants before use in compositions [2] [3].

4-Phenylbutanal: The More Stable Aldehyde

4-Phenylbutanal exhibits greater stability for the following reasons:

- **Reduced Electronic Effects:** The three methylene groups (-CH₂-) act as a flexible spacer, significantly insulating the aldehyde group from the electronic influence of the phenyl ring. This makes it behave more like a standard aliphatic aldehyde.
- **Lower Propensity for Polymerization:** The structural isolation of the reactive sites reduces its tendency to undergo the same rapid polymerization as phenylacetaldehyde, making it easier to handle and store.

Safety and Handling Considerations

The reactivity of these compounds directly influences their safety profiles.

Compound	Hazards	Key Precautionary Statements
Phenylacetaldehyde	Harmful (Xn), Flammable (F) [3]. Causes skin irritation and serious eye damage. Classified as air-sensitive [3].	• Do not breathe dust/fumes/gas/mist. • Wear protective gloves/eye protection. • IF ON SKIN: Wash with plenty of soap and water. • IF INHALED: Remove to fresh air [3].
4-Phenylbutanal	Listed with the hazard code Xn (Harmful) [1]. Specific toxicological data (e.g., LD50) is not available in the search results.	Assume standard handling for harmful chemicals: use personal protective equipment and ensure adequate ventilation.

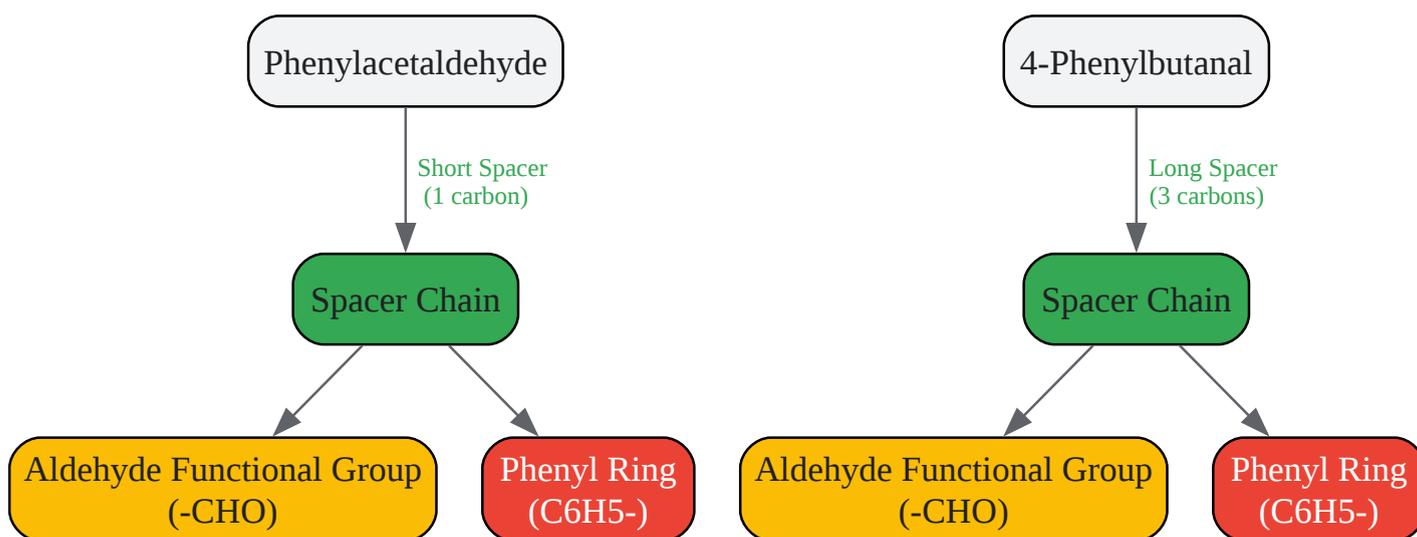
Guidance for Experimental Design

Since the search results do not provide direct comparative experimental protocols, here is a general framework for designing reactivity tests, based on the properties analyzed:

- **Focus on Reaction Kinetics:** The most direct way to compare reactivity is to measure the **rate of the same reaction** for both aldehydes under identical conditions. A classic choice would be a nucleophilic addition reaction, such as oxidation to the corresponding carboxylic acid or the formation of a semicarbazone.

- **Monitor Stability Under Stress:** To test stability, you could subject both compounds to stress conditions (e.g., heat, light, exposure to air) and monitor the formation of polymeric byproducts over time using techniques like Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy. Phenylacetaldehyde is expected to degrade much faster [2] [3].
- **Key Experimental Parameter:** In any comparative study, the **distance of the phenyl ring from the reactive carbonyl center** should be the primary independent variable used to explain differences in reaction rates and product distributions.

To visualize the core structural concept that drives their differing reactivity, see the diagram below.



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This diagram highlights the key structural difference: the length of the spacer chain between the reactive aldehyde group and the phenyl ring, which is the primary factor for their different chemical behaviors.

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References

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